

Personal protective equipment for handling 2,4,4-Trimethylcyclopentanone

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Compound of Interest

Compound Name: 2,4,4-Trimethylcyclopentanone

Cat. No.: B1294718

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Essential Safety and Handling Guide for 2,4,4-Trimethylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,4,4-Trimethylcyclopentanone** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,4,4-Trimethylcyclopentanone** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C8H14O[1]
Molecular Weight	126.20 g/mol [1][2]
Appearance	Clear colorless to pale yellow liquid
Boiling Point	160 °C (lit.)
Density	0.877 g/mL at 25 °C (lit.)
Flash Point	43.33 °C (110.00 °F) TCC[3]
Solubility in Water	2166 mg/L @ 25 °C (est)[3]

Hazard Identification and Personal Protective Equipment (PPE)

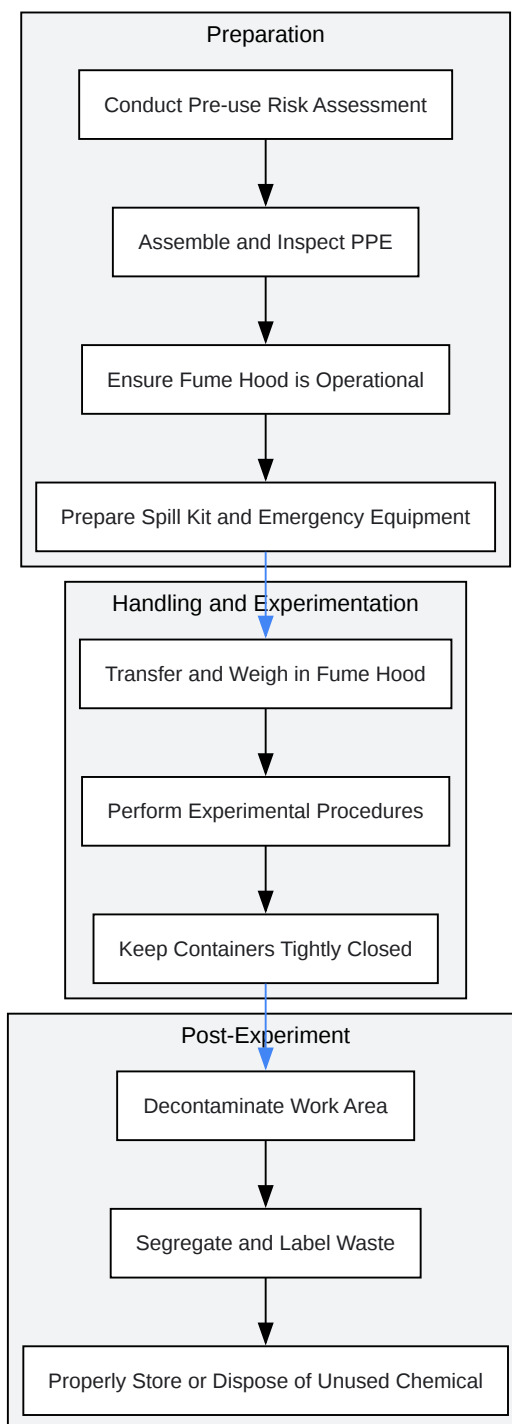
2,4,4-Trimethylcyclopentanone is a flammable liquid and can cause skin and eye irritation.[4]
Proper selection and use of PPE are the first line of defense against exposure.

Hazard	GHS Classification	Recommended PPE
Flammability	Flammable Liquid, Category 3 (H226)[2]	Flame-retardant lab coat, work in a chemical fume hood away from ignition sources.
Skin Contact	Skin Irritation, Category 2 (H315)[4]	Chemical-resistant gloves (e.g., Butyl rubber, Viton). Nitrile gloves may be suitable for incidental contact.[5]
Eye Contact	Eye Irritation, Category 2A (H319)[4]	Chemical safety goggles or a face shield.[5][6]
Inhalation	May cause respiratory irritation. (H335)[7]	Work in a well-ventilated area or a chemical fume hood.[5][6] If high vapor concentrations are expected, a NIOSH-approved respirator with organic vapor cartridges is necessary.[5]

Operational Plan for Handling

A systematic approach to handling **2,4,4-Trimethylcyclopentanone** is essential to minimize risks. The following workflow outlines the key steps for safe handling from preparation to experimental use.

Workflow for Handling 2,4,4-Trimethylcyclopentanone



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Handling Workflow Diagram

Experimental Protocols:

- **Preparation and Weighing:** All handling of **2,4,4-Trimethylcyclopentanone** should be conducted within a certified chemical fume hood to control flammable vapors.^{[5][6]} Before starting, ensure all necessary PPE is worn correctly. Use a dedicated, clean spatula for transferring the liquid. Weigh the required amount in a tared, sealed container.
- **Experimental Use:** When dissolving or mixing, add solvents or other reagents slowly to avoid splashing. Maintain the experimental setup within the fume hood. Ensure all containers are clearly labeled.

Disposal Plan

Proper disposal of **2,4,4-Trimethylcyclopentanone** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Segregation and Collection:

- **Liquid Waste:** Collect all unused **2,4,4-Trimethylcyclopentanone** and solutions containing it in a designated, properly labeled, and sealed hazardous waste container. The container should be compatible with flammable liquids.
- **Solid Waste:** Any materials contaminated with **2,4,4-Trimethylcyclopentanone**, such as pipette tips, gloves, and paper towels, must be collected in a separate, clearly labeled hazardous waste container.
- **Labeling:** All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**2,4,4-Trimethylcyclopentanone**"), and the associated hazards (e.g., "Flammable," "Irritant").

Storage of Waste:

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.
- Ensure waste containers are kept closed except when adding waste.
- Segregate flammable waste from incompatible materials such as oxidizers.

Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **2,4,4-Trimethylcyclopentanone** down the drain.
- For empty containers, triple-rinse with a suitable solvent. The rinsate must be collected as hazardous waste. After triple-rinsing and allowing the container to dry, it may be disposed of as regular trash, provided all labels are defaced.^[4]

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